

# ONO-RS-082: A Potent Tool for Investigating Endosomal Dynamics

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## Compound of Interest

Compound Name: ONO-RS-082

Cat. No.: B1663043

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## Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**ONO-RS-082** is a potent and reversible inhibitor of calcium-independent phospholipase A2 (iPLA2).<sup>[1][2][3]</sup> This cell-permeable compound has emerged as a valuable pharmacological tool for dissecting the intricate roles of iPLA2 in various cellular processes, particularly in the regulation of membrane trafficking and organelle dynamics. This document provides detailed application notes and experimental protocols for utilizing **ONO-RS-082** to investigate its effects on endosomal dynamics, including endosome tubulation and cargo recycling.

## Mechanism of Action

**ONO-RS-082** exerts its inhibitory effect on iPLA2, an enzyme that catalyzes the hydrolysis of the sn-2 acyl bond of phospholipids, leading to the production of free fatty acids and lysophospholipids. These lipid mediators are crucial for maintaining membrane fluidity and curvature, processes essential for the formation of transport vesicles and tubules from endosomal compartments. By inhibiting iPLA2, **ONO-RS-082** disrupts the generation of these lipid messengers, thereby impairing membrane budding and fission events required for endosomal trafficking. Specifically, inhibition of iPLA2 by **ONO-RS-082** has been shown to disrupt the formation of endosomal tubules and interfere with the maintenance of the Golgi complex.<sup>[1][2][3]</sup>

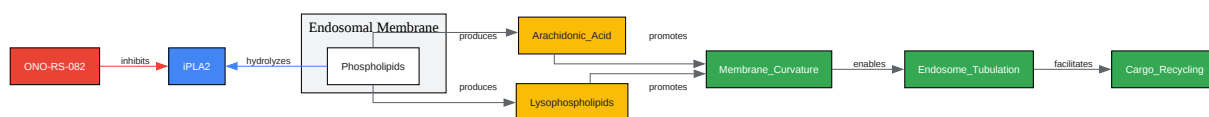
## Quantitative Data

The following table summarizes the key quantitative data for **ONO-RS-082**.

Parameter	Value	Species/System	Reference
IC50 (PLA2)	1.0 $\mu$ M	Not specified	[4]
IC50 (PLA2)	7 $\mu$ M	Guinea pig lung	[2][3][5]
Inhibition of Thromboxane Production	3.5 $\mu$ M	Human platelets	[1]

## Signaling Pathway

The inhibition of iPLA2 by **ONO-RS-082** impacts endosomal dynamics through the modulation of lipid signaling pathways that are critical for membrane remodeling.



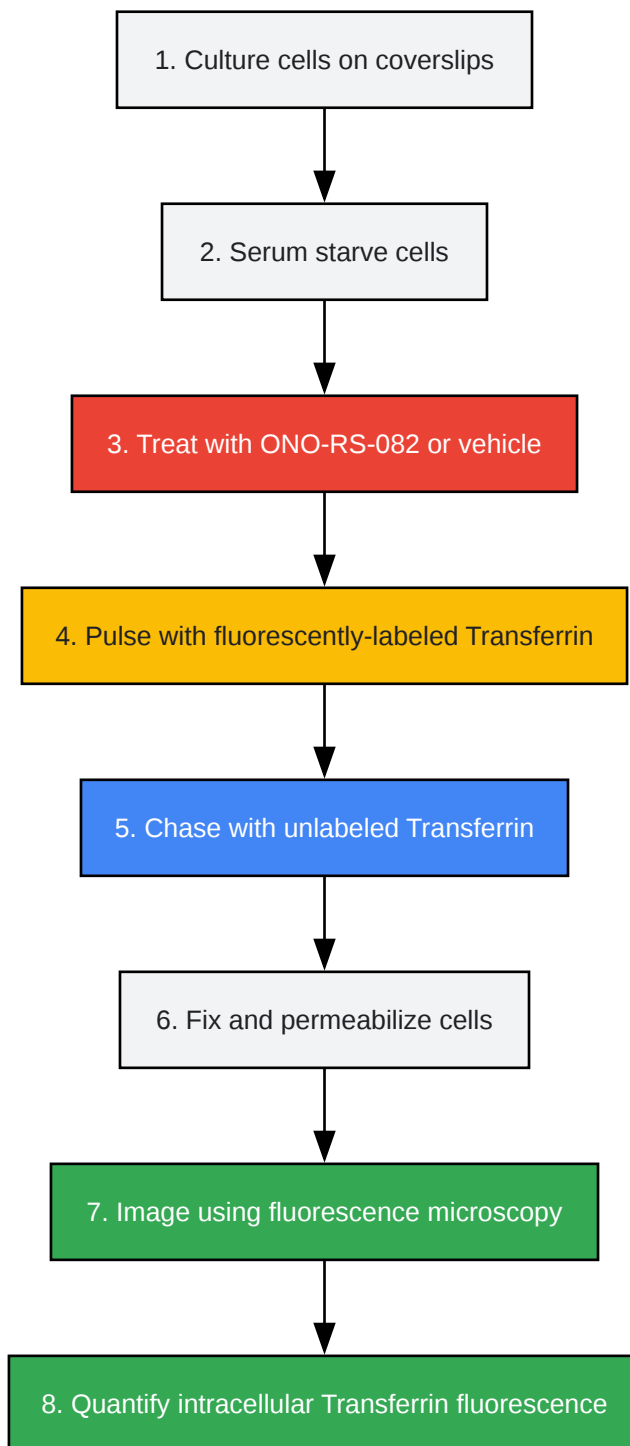
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Caption: **ONO-RS-082** inhibits iPLA2, disrupting endosomal dynamics.

## Experimental Protocols

Here we provide detailed protocols for investigating the effects of **ONO-RS-082** on endosomal dynamics using a transferrin recycling assay. This assay is a widely used method to monitor the trafficking of the transferrin receptor, a classic marker for clathrin-mediated endocytosis and recycling pathways.

## Experimental Workflow



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## References

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- To cite this document: BenchChem. [ONO-RS-082: A Potent Tool for Investigating Endosomal Dynamics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663043#ono-rs-082-as-a-tool-to-investigate-endosomal-dynamics]

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